Technical Deep Dive: 1-Bromo-2-(2-ethoxyethoxy)ethane

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Compound of Interest

Compound Name:	*1-Bromo-2-(2-ethoxyethoxy)ethane*
CAS No.:	*54550-36-6*
Cat. No.:	*B1588662*

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Executive Summary

1-Bromo-2-(2-ethoxyethoxy)ethane (CAS 54550-36-6), often referred to as 2-(2-ethoxyethoxy)ethyl bromide or Diethylene glycol ethyl ether bromide, is a critical bi-functional alkylating agent.[1] Characterized by a terminal bromide leaving group and a short polyethylene glycol (PEG) ether chain, it serves as a foundational building block in medicinal chemistry.

Its primary utility lies in Linkerology—specifically for Proteolysis Targeting Chimeras (PROTACs) and antibody-drug conjugates (ADCs)—where it enables the precise spacing and solubilization of pharmacophores.[1] This guide analyzes its physiochemical profile, industrial synthesis via phosphorus tribromide (

), and its mechanistic role in nucleophilic substitution reactions.

Chemical Profile & Physical Properties[1][2][3]

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Accurate physiochemical data is essential for process scaling and stoichiometry calculations. The following data aggregates experimental values from verified chemical registries.

Table 1: Physiochemical Specifications

Property	Value	Notes
IUPAC Name	1-Bromo-2-(2-ethoxyethoxy)ethane	-
CAS Number	54550-36-6	Distinct from methyl analog (54149-17-6)
Molecular Formula		-
Molecular Weight	197.07 g/mol	-
Density	1.299 g/mL	At 25°C [1][2]
Boiling Point	86–88°C	At 12 mmHg (Vacuum distillation required) [1][2]
Refractive Index		[2]
Solubility	Immiscible with water; Soluble in DCM, THF, Ethanol	Lipophilic ether chain dominates
Appearance	Colorless to pale yellow liquid	Darkens upon light exposure (bromide degradation)

Synthesis & Manufacturing Protocol

The industrial standard for synthesizing **1-Bromo-2-(2-ethoxyethoxy)ethane** involves the bromination of Diethylene glycol monoethyl ether (Transcutol).[1] While

(thionyl bromide) can be used, Phosphorus Tribromide (

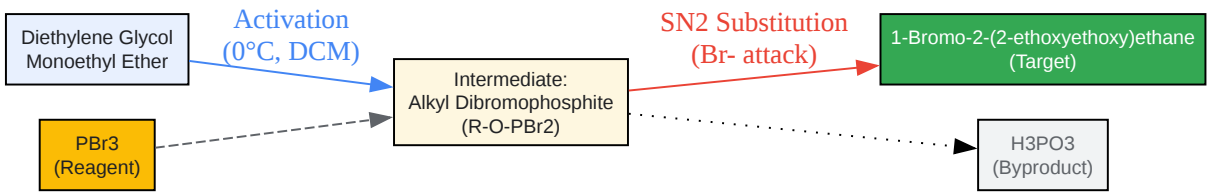
) is preferred for its atom economy and cleaner reaction profile in ether solvents.[1]

Reaction Mechanism (Graphviz)[1]

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The conversion follows a classic activation-substitution pathway.[1] The alcohol oxygen attacks the electrophilic phosphorus, creating a good leaving group (dibromophosphite), which is subsequently displaced by a bromide ion via an

mechanism.[2]



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Figure 1: Step-wise bromination mechanism converting the hydroxyl group to an alkyl bromide.

Experimental Protocol (Bench Scale)

Reagents:

- Diethylene glycol monoethyl ether (1.0 eq)[1][3]
- Phosphorus tribromide (

) (0.35–0.40 eq)[1]
- Solvent: Dichloromethane (DCM) or neat (if temperature is controlled)[1]

Step-by-Step Methodology:

- Setup: Charge a 3-neck round-bottom flask with Diethylene glycol monoethyl ether under an inert nitrogen atmosphere. Cool the system to 0°C using an ice/salt bath.
- Addition: Add

  dropwise over 60 minutes. Critical: Maintain internal temperature <10°C to prevent ether cleavage or elimination side reactions [3].

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- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 12–16 hours. For stubborn substrates, heating to 60–90°C for 1 hour may be required to drive conversion [3].
- Quench: Pour the reaction mixture onto crushed ice carefully (exothermic hydrolysis of excess

).
- Workup:
  - Neutralize with saturated

    (pH ~8).[1]
  - Extract aqueous layer with Diethyl Ether or DCM (

).[1]
  - Wash combined organics with brine and dry over anhydrous

    .
- Purification: Fractional vacuum distillation. Collect the fraction boiling at 86–88°C (12 mmHg).

Applications in Drug Discovery (Linkerology)[1]

In modern drug development, this molecule is a "workhorse" reagent for constructing PEG-based linkers.[1]

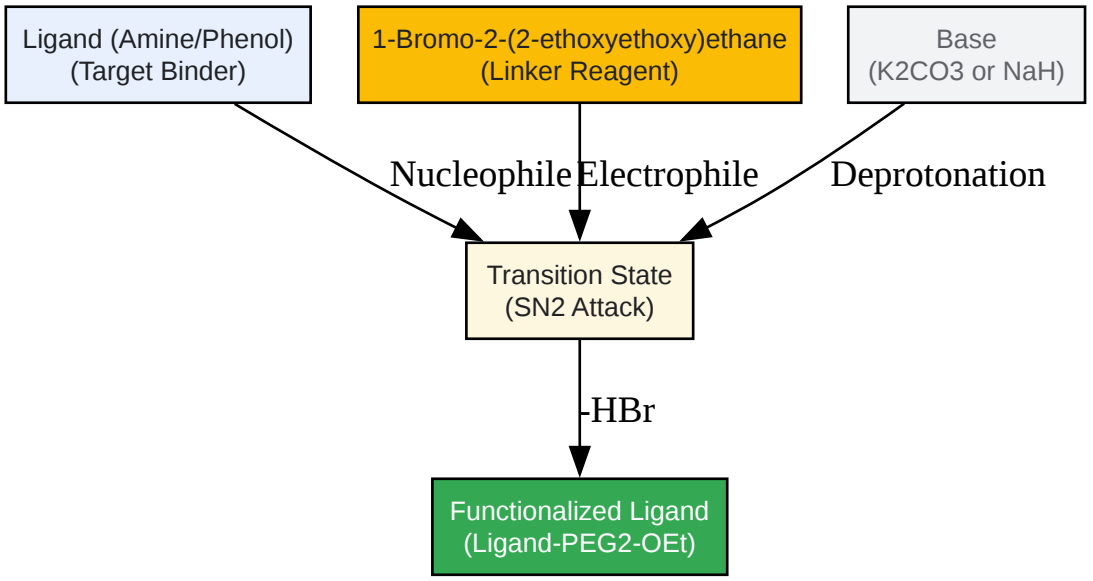
PROTAC Linker Synthesis

Proteolysis Targeting Chimeras (PROTACs) require a linker to connect an E3 ligase ligand (e.g., Thalidomide) to a Target Protein ligand.[1] The length and composition of this linker determine the ternary complex stability and degradation efficiency.[1]

- Role: The bromide acts as an electrophile for nucleophilic attack by amines or phenols on the ligand.[1]

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- Advantage: The ethoxy-ethoxy chain (PEG2) improves water solubility and reduces lipophilicity compared to all-carbon alkyl chains.[1]



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Figure 2: General workflow for functionalizing a drug pharmacophore with the PEG2-ethyl linker.

Specific Utility

- Solubility Tuning: Replacing a hexyl chain with this PEG2 analog can lower

  values by ~1.0–1.5 units, improving oral bioavailability.

- Halo-Tagging: Used to synthesize chloro-alkane or bromo-alkane tags for chemical biology experiments (e.g., HaloTag systems), though the chloro-variant is more common for the final tag, the bromo-variant is a key intermediate.[1]

Handling, Safety, and Storage

GHS Classification:

- Skin Irritation: Category 2 (H315)[1][4]
- Eye Irritation: Category 2A (H319)[1]

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- STOT-SE: Category 3 (Respiratory Irritation, H335) [4][1]

Storage Protocols:

- Temperature: Store at 2–8°C (Refrigerate).
- Atmosphere: Hygroscopic; store under Nitrogen or Argon.
- Stability: Alkyl bromides can degrade over time, releasing HBr which turns the liquid brown/yellow. If significant discoloration occurs, re-distill before use or wash with

  .

References

- Fisher Scientific.2-(2-Ethoxyethoxy)ethyl bromide, 98% Safety Data Sheet and Properties.[1] Retrieved from [1]
- ChemicalBook.2-(2-ETHOXYETHOXY)ETHYL BROMIDE CAS#: 54550-36-6 Technical Data.[1][5] Retrieved from [1]
- PrepChem.Synthesis of [β-(β-ethoxy)ethoxy]ethyl bromide. (Based on US Patent 4,035,188).[1] Retrieved from
- PubChem.**1-Bromo-2-(2-ethoxyethoxy)ethane** Compound Summary (CID 7015324).[1] Retrieved from [1]

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Sources

- 1. prepchem.com [prepchem.com]
- 2. youtube.com [youtube.com]

- 3. 2-(2-Ethoxyethoxy)ethanol - Wikipedia [en.wikipedia.org]
- 4. fishersci.dk [fishersci.dk]
- 5. canbipharm.com [canbipharm.com]
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